

Benaxibine: An Investigational Quinolone Alkaloid with a Shrouded Pharmacological Profile

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Compound of Interest

Compound Name: **Benaxibine**

Cat. No.: **B1195677**

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Benaxibine (CAS Number: 27661-27-4) is an alkaloid compound belonging to the quinolone family. While it has been identified in chemical and drug databases and is noted to have reached Phase 1 of clinical development, detailed public information regarding its pharmacological profile remains largely unavailable. This lack of accessible data prevents a comprehensive analysis of its mechanism of action, receptor binding affinities, and pharmacokinetic and pharmacodynamic properties.

Limited Available Information

Publicly accessible scientific literature and clinical trial registries do not currently provide in-depth data on **Benaxibine**. Chemical databases confirm its identity and basic properties:

Property	Value
Chemical Name	4-(D-xylosylamino)benzoic acid
CAS Number	27661-27-4
Molecular Formula	C12H15NO6
Molecular Weight	269.25 g/mol
Compound Class	Quinolone Alkaloid

The designation of **Benaxibine** reaching "Phase 1" clinical trials indicates that it has undergone initial human safety testing. However, the results of these trials, including pharmacokinetic and pharmacodynamic data, have not been published in accessible scientific journals or databases.

The Quinolone Alkaloid Context

Quinolone alkaloids are a broad class of compounds known for a wide range of biological activities. Many synthetic quinolones are well-established as potent antibacterial agents. However, naturally occurring and other synthetic quinolones can exhibit diverse pharmacological effects, including anti-inflammatory, anti-cancer, and neuro-active properties. Without specific research on **Benaxibine**, its pharmacological activities within this broad class remain speculative.

Future Outlook

The progression of **Benaxibine** into further clinical development phases would likely lead to the publication of its detailed pharmacological profile. Until such data becomes publicly available, a comprehensive technical guide on its core pharmacology cannot be constructed. Researchers and drug development professionals interested in **Benaxibine** should monitor scientific literature and clinical trial registries for future updates.

Conclusion

While the existence of **Benaxibine** as an investigational drug is confirmed, the core requirements for an in-depth technical guide—quantitative data, detailed experimental protocols, and defined signaling pathways—are not met by the currently available public information. The scientific community awaits further disclosure of preclinical and clinical data to fully understand the pharmacological profile of this quinolone alkaloid.

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